

# PFTeDA half-life persistence in environment

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## Compound Focus: Perfluorotetradecanoic acid

CAS No.: 376-06-7

Cat. No.: S773466

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## PFTeDA Overview and Environmental Presence

**Perfluorotetradecanoic acid (PFTeDA)** is a 14-carbon long-chain perfluoroalkyl substance (PFAS). Its structure and properties lead to environmental persistence and bioaccumulation.

Property	Description
Chemical Classification	Long-chain Perfluoroalkyl Carboxylic Acid (PFCA) [1]
Chain Length	14 carbon atoms (C14) [1]
Main Applications	Photographic films, firefighting foams, detergents, insecticides [1]

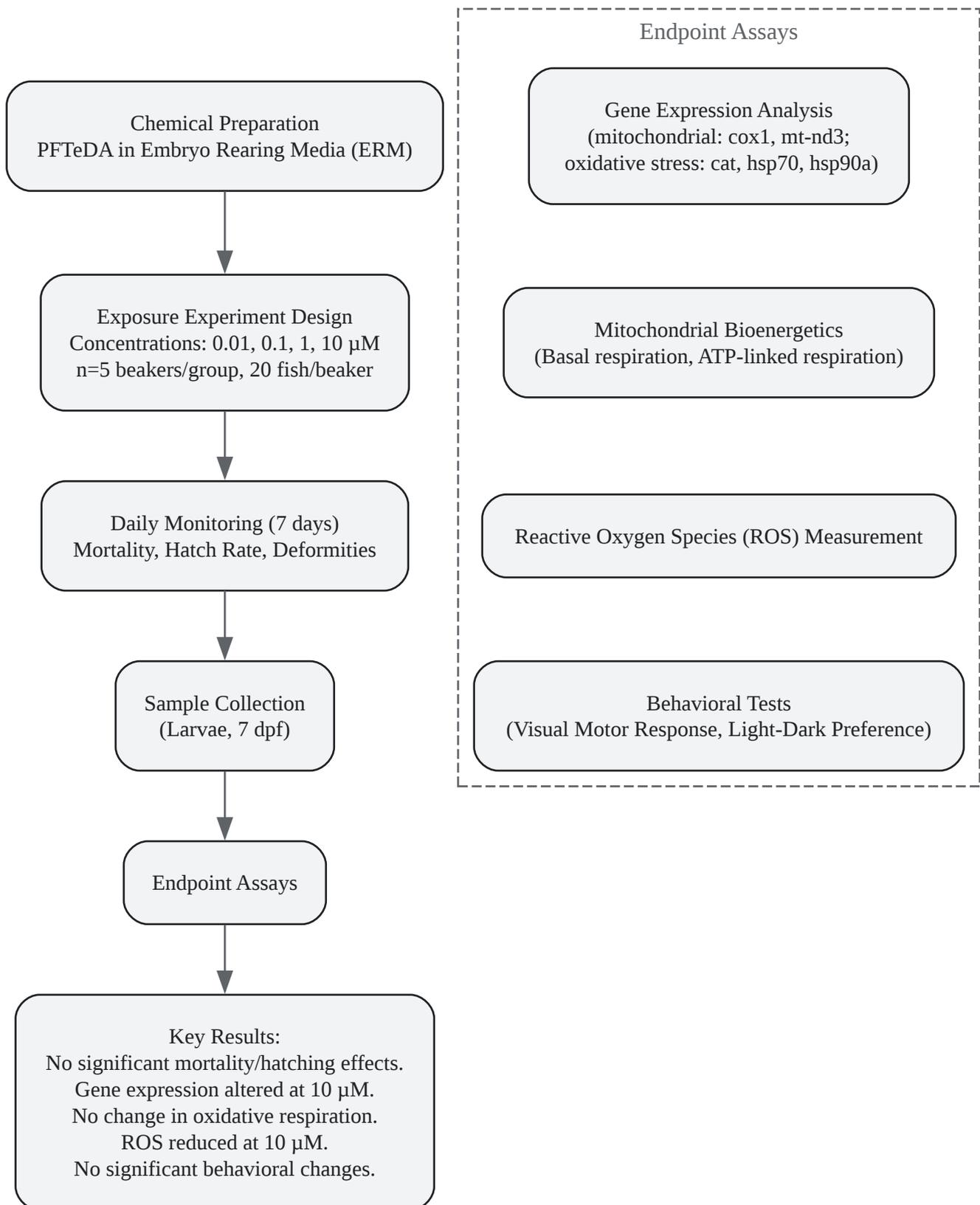
The table below summarizes its measured environmental concentrations from research.

Medium	Location	Concentration
Shellfish	France	0.014 - 0.667 ng/g (wet weight) [1]
Wastewater Sludge	Industrial regions in Asia	Up to 46 ng/g (wet weight) [1]

Medium	Location	Concentration
Microplastics	Pearl River Delta, China	Average 0.67 ng/g (dry weight); Max 11.3 ng/g (dry weight) [1]
Drinking Water	United States (25 treatment plants)	Minimum reporting level: 0.13 ng/L [1]
Children's Serum	Taiwan (225 children)	Arithmetic mean: 30.7 ng/mL (boys), 27.4 ng/mL (girls) [1]

## Experimental Protocols for Toxicity Assessment

Here is the detailed methodology from a zebrafish model study on PFTeDA toxicity [1]. The workflow summarizes the experimental design and key findings:



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Zebrafish experimental workflow for assessing PFTeDA developmental and behavioral toxicity [1].

- **Chemical Preparation:** PFTeDA stock solutions were prepared in embryo rearing media (ERM) and stored at -20°C in brown glass vials. Exposure solutions (0.01, 0.1, 1, and 10 µM) were made fresh daily [1].
- **Organism and Exposure:** Zebrafish embryos were randomly assigned to 25 mL Pyrex beakers (20 fish per beaker in 10 mL ERM). The exposure period lasted 7 days, with solutions replaced daily [1].
- **Endpoint Measurements:**
  - **Developmental Toxicity:** Daily monitoring of mortality, hatch rate, and deformities [1].
  - **Gene Expression:** Analysis of mitochondrial-related (*cox1*, *mt-nd3*) and oxidative stress-related (*cat*, *hsp70*, *hsp90a*) genes via real-time PCR in larval fish [1].
  - **Mitochondrial Bioenergetics:** Measured using an XFe24 Flux analyzer to assess basal respiration and oligomycin-induced ATP-linked respiration in embryos [1].
  - **Oxidative Stress:** Reactive oxygen species (ROS) levels were measured in larvae [1].
  - **Behavioral Assessment:** Visual Motor Response (VMR) test and Light-Dark preference test were conducted on 7 days post-fertilization (dpf) larvae [1].

## Finding More Specific Half-Life Data

While the searched literature confirms PFTeDA's environmental persistence, it does not provide a specific half-life value. The following approaches may help you find this data:

- **Consult Specialized Databases:** Search in regulatory dossiers or chemical databases like the US EPA's CompTox Chemicals Dashboard for experimental or modeled half-life data.
- **Use Environmental Fate Models:** Apply **OECD Screening Tool** for overall persistence or **SimpleBox** [2] to estimate PFTeDA's half-life based on its physicochemical properties [3].
- **Review Broader PFAS Studies:** Look for analytical studies measuring PFAS levels over time in contaminated sites, which can be used to calculate disappearance half-lives.

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## References

1. Perfluorotetradecanoic Acid (PFTeDA) Induces ... [pmc.ncbi.nlm.nih.gov]

2. SimpleBox4Planet: Environmental Fate Modelling [enaloscloud.novamechanics.com]

3. A modeling assessment of the physicochemical properties ... [sciencedirect.com]

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